

safety and handling of 4-Bromo-3-iodobenzoic acid

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Compound of Interest

Compound Name: 4-Bromo-3-iodobenzoic acid

Cat. No.: B079514

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An In-depth Technical Guide to the Safety and Handling of 4-Bromo-3-iodobenzoic Acid

This technical guide provides comprehensive safety and handling information for **4-Bromo-3-iodobenzoic acid**, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, associated hazards, and recommended safety protocols.

Chemical and Physical Properties

4-Bromo-3-iodobenzoic acid is a solid organic compound.^[1] Key physical and chemical data are summarized below.

Property	Value
CAS Number	42860-06-0
Molecular Formula	C ₇ H ₄ BrIO ₂
Molecular Weight	326.91 g/mol
Appearance	Solid
Purity	97%
InChI	InChI=1S/C7H4BrIO2/c8-5-2-1-4(7(10)11)3-6(5)9/h1-3H,(H,10,11)
InChI Key	VRRRMWPFDXNFBX-UHFFFAOYSA-N
Solubility	Very slightly soluble (0.27 g/L at 25°C)
pKa (Predicted)	3.62 ± 0.10

Hazard Identification and Classification

While a comprehensive GHS classification for **4-Bromo-3-iodobenzoic acid** is not readily available, data from structurally similar compounds such as 3-Bromo-4-iodobenzoic acid and 4-Bromobenzoic acid suggest the following potential hazards[2][3]:

Hazard Statement	GHS Classification
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)
H315: Causes skin irritation	Skin irritation (Category 2)
H319: Causes serious eye irritation	Eye irritation (Category 2)
H335: May cause respiratory irritation	Specific target organ toxicity - single exposure (Category 3), Respiratory system

Signal Word: Warning[2][3]

First-Aid Measures

Immediate medical attention is crucial in case of exposure. The following are recommended first-aid procedures based on data for similar compounds[2][4][5]:

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Handling and Storage

Proper handling and storage are essential to minimize exposure and maintain the integrity of the compound.

Handling

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[2][4]

- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[\[2\]](#)
- Respiratory Protection: Avoid breathing dust. If dust is generated, use a NIOSH-approved respirator.[\[2\]](#)
- Hygiene Practices: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[2\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)
- Keep the container tightly closed.[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[5\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate PPE as described in Section 4.1. Avoid breathing dust and contact with the substance.[\[2\]](#)
- Environmental Precautions: Prevent the material from entering drains or waterways.[\[2\]](#)
- Containment and Cleanup: Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[2\]](#)

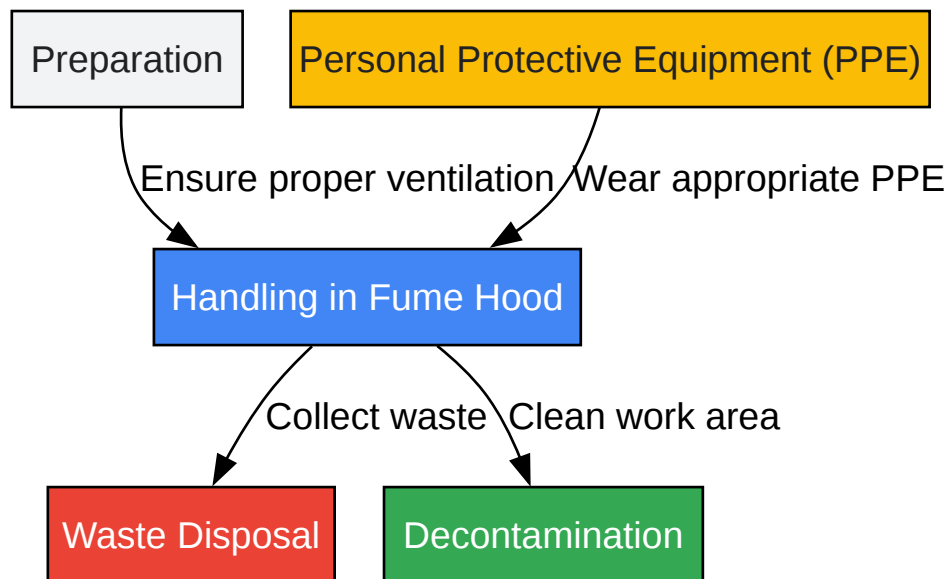
Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[\[2\]](#)

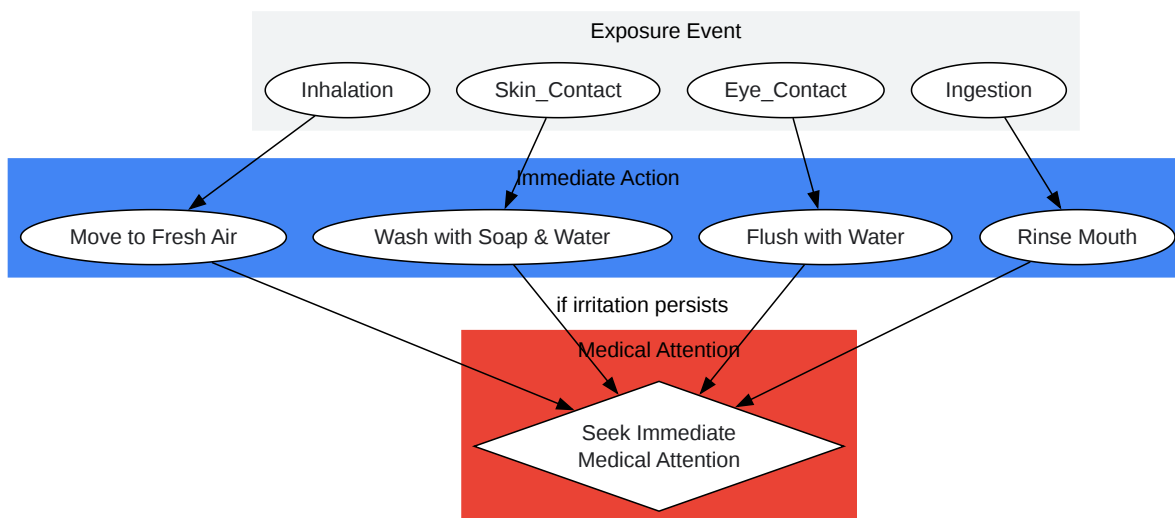
Experimental Workflows and Logical Relationships

The following diagrams illustrate key workflows and logical relationships for the safe handling of **4-Bromo-3-iodobenzoic acid**.

General Handling Workflow for 4-Bromo-3-iodobenzoic Acid



First-Aid Response Logic

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